

# A Technical Guide to the Historical Use of Chlorbenside in Agriculture

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## Compound of Interest

Compound Name: Chlorbenside

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## Introduction

**Chlorbenside**, chemically known as p-chlorobenzyl p-chlorophenyl sulfide, is an organochlorine acaricide first reported in 1953.[1] It was historically used in agriculture to control mite populations, particularly targeting the egg and larval stages of red spider mites (*Panonychus ulmi*) and two-spotted spider mites (*Tetranychus urticae*).[2][3] This technical guide provides an in-depth overview of the historical use of **Chlorbenside**, including its chemical properties, synthesis, formulations, agricultural applications, and toxicological data. Due to its persistence and potential environmental impact, typical of organochlorine pesticides, **Chlorbenside** is now considered obsolete and is no longer registered for use in the United States and the European Union.[2]

## Chemical and Physical Properties

**Chlorbenside** is a white crystalline solid with a molecular formula of  $C_{13}H_{10}Cl_2S$ . [2] Technical grades of the compound have been noted to possess an almond-like odor. It is largely insoluble in water but soluble in various organic solvents.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> S
Molecular Weight	269.19 g/mol
Melting Point	72.5 °C
Vapor Pressure	1.21 x 10 <sup>-5</sup> mm Hg at 30°C

## Synthesis and Formulation

### Synthesis

The industrial synthesis of **Chlorbenside** involves a nucleophilic substitution reaction. The process consists of reacting p-chlorophenyl mercaptan (4-chlorothiophenol) with p-chlorobenzyl chloride in the presence of a base. This reaction yields 1-chloro-4-[(4-chlorobenzyl)sulfanyl]benzene, the chemical name for **Chlorbenside**.

While a detailed historical industrial protocol is not readily available, a general laboratory synthesis can be conceptualized as follows:

Experimental Protocol: Synthesis of p-chlorobenzyl p-chlorophenyl sulfide (**Chlorbenside**)

Materials:

- p-chlorophenyl mercaptan
- p-chlorobenzyl chloride
- Sodium hydroxide (or other suitable base)
- Ethanol (or other suitable solvent)
- Water
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Stirring and heating apparatus

- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

#### Procedure:

- Dissolve p-chlorophenyl mercaptan in ethanol in a round-bottom flask equipped with a stirrer and a condenser.
- Slowly add a solution of sodium hydroxide in water or ethanol to the flask with stirring to form the sodium thiophenoxide salt.
- To the resulting solution, add p-chlorobenzyl chloride dropwise from a dropping funnel over a period of time, maintaining a controlled temperature.
- After the addition is complete, reflux the reaction mixture for a specified period to ensure the completion of the reaction.
- Cool the reaction mixture and pour it into a larger volume of cold water to precipitate the crude **Chlorbenside**.
- Collect the crude product by filtration and wash it thoroughly with water to remove any inorganic impurities.
- Purify the crude **Chlorbenside** by recrystallization from a suitable solvent, such as ethanol, to obtain the pure crystalline product.
- Dry the purified crystals under vacuum.

## Formulations

**Chlorbenside** was commercially available in several formulations for agricultural use. The most common formulations were:

- 20% Wettable Powder (WP): A solid formulation designed to be mixed with water to form a suspension for spraying.

- 20% Miscible Oil (Emulsifiable Concentrate - EC): A liquid formulation containing **Chlorbenside**, a solvent, and an emulsifier, which forms an emulsion when mixed with water.

## Historical Agricultural Use

**Chlorbenside** was primarily used as an acaricide on a variety of crops to control mite populations. Its ovicidal and larvicidal properties made it particularly effective against the early developmental stages of mites.

Target Pests:

- Red Spider Mites (*Panonychus ulmi*)
- Two-spotted Spider Mites (*Tetranychus urticae*, formerly *Tetranychus telarius*)

Primary Crops:

- Fruit trees (e.g., apples, pears)
- Ornamentals and nursery stock

While specific historical application rates varied by crop, pest pressure, and region, a general application rate for similar acaricides on fruit trees was in the range of 1 kg/ha .

## Toxicological Data

The toxicity of **Chlorbenside** has been evaluated in animal studies. As an organochlorine pesticide, its primary mechanism of action is believed to be interference with the transmission of nerve impulses.

## Acute Oral Toxicity

Acute oral toxicity studies were conducted on rats and mice. The median lethal dose (LD<sub>50</sub>) is a measure of the acute toxicity of a substance.

Species	Formulation	LD <sub>50</sub> (mg/kg body weight)	Reference
Rat	Technical Sulfide	>10,000	
Mouse	Pure Sulfide	>3,000	
Mouse	Technical Sulfide	>10,000	

#### Experimental Protocol: Acute Oral Toxicity Study in Rats (General Guideline)

This protocol is based on general historical and current OECD guidelines for acute oral toxicity testing and represents a likely methodology for the studies conducted on **Chlorbenside**.

#### Test Animals:

- Healthy, young adult albino rats of a standard laboratory strain.
- Animals are acclimated to the laboratory conditions for at least 5 days before the study.
- Both male and female rats are typically used.

#### Housing and Feeding:

- Animals are housed in standard cages under controlled temperature and humidity, with a 12-hour light/dark cycle.
- Standard laboratory diet and water are provided ad libitum, except for a brief fasting period before dosing.

#### Procedure:

- Animals are fasted overnight (approximately 16 hours) prior to administration of the test substance, with water still available.
- The body weight of each animal is recorded before dosing.
- The test substance (**Chlorbenside**) is administered orally in a single dose via gavage. The substance is typically dissolved or suspended in a suitable vehicle (e.g., corn oil).

- Several dose levels are used, with a control group receiving only the vehicle.
- After administration, food is withheld for a further 3-4 hours.
- Animals are observed for clinical signs of toxicity and mortality at regular intervals for at least 14 days. Observations include changes in skin, fur, eyes, and behavior.
- Body weights are recorded weekly.
- At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- The LD<sub>50</sub> value is calculated using appropriate statistical methods (e.g., Probit analysis).

## Residue Analysis

Historical methods for the analysis of organochlorine pesticide residues like **Chlorbenside** in crops involved solvent extraction followed by a clean-up procedure to remove interfering co-extractives from the plant matrix. The final determination was often carried out using techniques such as gas-liquid chromatography (GLC) with an electron-capture detector. While specific historical residue data for **Chlorbenside** is scarce in readily available literature, analytical methods were developed for its detection in fruits like apples and pears, with detection limits in the parts per million (ppm) range.

## Mode of Action and Logical Relationships

As an organochlorine pesticide, **Chlorbenside** is a neurotoxin. The primary mode of action is the disruption of the normal functioning of the nervous system by interfering with axonal transmission of nerve impulses. While the specific molecular targets in mites are not extensively detailed in historical literature, the general mechanism for organochlorines involves the modulation of ion channels in nerve cell membranes, leading to uncontrolled nerve firing, paralysis, and eventual death of the pest.

Below is a simplified logical workflow representing the process from application to the intended biological effect of **Chlorbenside**.



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Caption: Logical workflow of **Chlorbendside** from application to mite mortality.

## Conclusion

**Chlorbendside** was an effective acaricide used in the mid-20th century to control mite populations in various agricultural settings. Its use declined and was eventually discontinued due to concerns about its environmental persistence, a characteristic shared by many organochlorine pesticides. This guide has provided a summary of the available technical information on its historical use, formulation, synthesis, and toxicology. The lack of detailed quantitative data in modern accessible formats highlights the challenges in retrospectively evaluating the application and impact of historical pesticides.

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